

2,3-Dichloropropionic acid physical properties

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Compound of Interest

Compound Name: 2,3-Dichloropropionic acid

CAS No.: 565-64-0

Cat. No.: B1583519

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An In-Depth Technical Guide to the Physical and Chemical Properties of **2,3-Dichloropropionic Acid**

Introduction

2,3-Dichloropropionic acid (2,3-DCPA), registered under CAS No. 565-64-0, is a halogenated carboxylic acid of significant interest in chemical synthesis and agrochemistry.^{[1][2][3][4][5][6]} Its structure, featuring chlorine atoms on both the alpha and beta carbons of the propionic acid backbone, imparts distinct chemical reactivity and physical characteristics that differentiate it from its isomers, such as the widely known herbicide 2,2-dichloropropionic acid (Dalapon).^{[2][7]} This guide provides a comprehensive overview of the essential physical and chemical properties of 2,3-DCPA, intended for researchers, chemists, and drug development professionals. We will delve into its structural and physicochemical data, spectroscopic signature, chemical reactivity, and the analytical methodologies required for its accurate characterization.

Physicochemical and Structural Properties

2,3-Dichloropropionic acid is a white to off-white crystalline solid under standard conditions.^{[1][2][3][5][6]} Its stability is generally sound under recommended storage conditions, though its

hygroscopic nature, inferred from related structures like its acid chloride and the 2,2-isomer, necessitates storage in a dry, inert atmosphere.^{[3][8]} The key physical properties are summarized in Table 1 for rapid reference.

Table 1: Core Physicochemical Properties of **2,3-Dichloropropionic Acid**

Property	Value	Source(s)
IUPAC Name	2,3-Dichloropropanoic acid	[4]
CAS Number	565-64-0	[1][4][5]
Molecular Formula	C ₃ H ₄ Cl ₂ O ₂	[1][3][4]
Molecular Weight	142.97 g/mol	[1][3]
Appearance	White to off-white crystalline solid	[2][3][5]
Melting Point	48-52 °C	[3][9]
Boiling Point	210 °C (at 760 mmHg)	[3][9]
Density	~1.491 g/cm ³	[9]
pKa	2.85 (at 25 °C)	[3][9]
Flash Point	85.8 °C	[9][10]
Vapor Pressure	0.0783 mmHg (at 25 °C)	[9][10]
Water Solubility	Reported as "soluble" or "almost transparency"; quantitative data not readily available. The isomeric 2,2-dichloropropionic acid is highly soluble (90 g/100 mL at 25°C).	[9][11][12]
Solubility (Organic)	Soluble in DMSO, slightly soluble in Methanol.	[3][9]
LogP (Octanol/Water)	0.917 - 1.0	[9]

Structural Representation

The molecular structure of **2,3-Dichloropropionic acid** is foundational to its properties. The presence of a chiral center at the C-2 carbon means the compound can exist as a racemic mixture of enantiomers.

Caption: 2D structure of **2,3-Dichloropropionic acid**.

Spectroscopic Profile

The structural identity and purity of 2,3-DCPA are unequivocally established through a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to be relatively simple, showing two main signals corresponding to the methine proton (-CH) at C-2 and the methylene protons (-CH₂) at C-3.
 - -CH (C-2): This proton is adjacent to a chlorine atom, the carboxylic acid group, and the chloromethyl group. It will appear as a triplet due to coupling with the two protons on C-3. Its chemical shift is predicted to be significantly downfield, likely in the range of 4.5 - 4.8 ppm.
 - -CH₂ (C-3): These two protons are adjacent to a chlorine atom and the chiral center at C-2. They will couple with the single proton on C-2, appearing as a doublet. Their chemical shift is predicted to be in the range of 3.9 - 4.2 ppm.
 - -COOH: The acidic proton of the carboxyl group will appear as a broad singlet at a highly variable, downfield position, typically >10 ppm, and its visibility can depend on the solvent and concentration.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum provides confirmation of the three unique carbon environments in the molecule.
 - C=O (C-1): The carbonyl carbon of the carboxylic acid is the most deshielded, with a predicted chemical shift around 170-175 ppm.

- -CHCl (C-2): The carbon atom bonded to a chlorine atom and the carboxyl group is expected to resonate in the range of 55-60 ppm.
- -CH₂Cl (C-3): The terminal carbon, bonded to a single chlorine atom, is predicted to have a chemical shift in the range of 45-50 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of 2,3-DCPA is dominated by features characteristic of a hydrogen-bonded carboxylic acid.[\[13\]](#)

- O-H Stretch: A very broad and strong absorption band is observed from approximately 2500 cm⁻¹ to 3300 cm⁻¹, which is characteristic of the O-H stretching vibration within a hydrogen-bonded dimer.[\[14\]](#)
- C-H Stretch: Aliphatic C-H stretching vibrations appear as sharper peaks just below 3000 cm⁻¹.
- C=O Stretch: A strong, sharp absorption corresponding to the carbonyl stretch is expected in the region of 1700-1730 cm⁻¹.[\[13\]](#)
- C-O Stretch & O-H Bend: A peak between 1210-1320 cm⁻¹ can be attributed to C-O stretching, coupled with O-H in-plane bending.[\[13\]](#)
- C-Cl Stretch: The carbon-chlorine stretching vibrations typically appear in the fingerprint region, generally between 600-800 cm⁻¹.

Chemical Properties and Reactivity

The chemical behavior of 2,3-DCPA is governed by the interplay between the carboxylic acid group and the two chlorine substituents.

Acidity

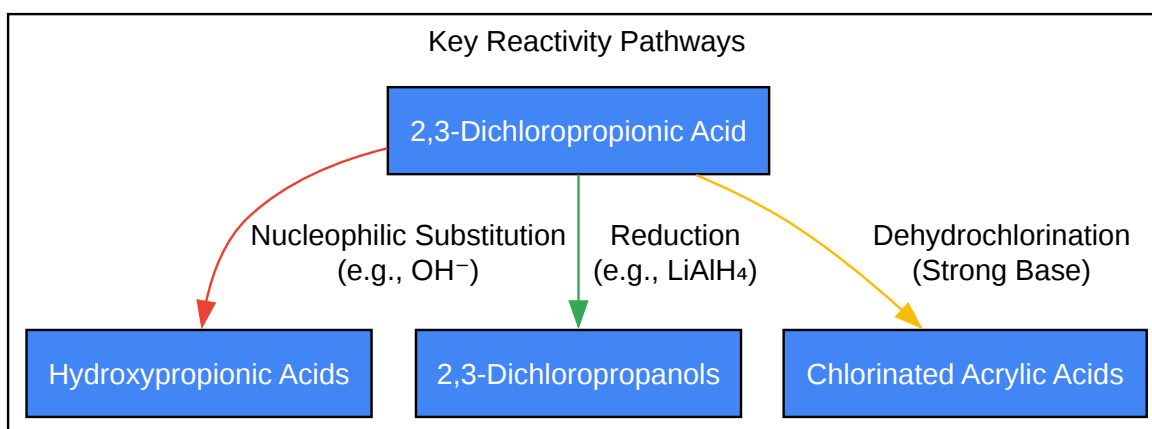
With a pK_a of approximately 2.85, 2,3-DCPA is a relatively strong organic acid.[\[3\]](#)[\[9\]](#) The electron-withdrawing inductive effect of the two chlorine atoms stabilizes the carboxylate anion, increasing the acidity compared to propionic acid (pK_a ~4.87).

Nucleophilic Substitution

The chlorine atoms at the C-2 and C-3 positions are susceptible to nucleophilic substitution reactions. The C-2 position is activated by the adjacent carboxyl group. Reactions with nucleophiles like hydroxide can lead to the formation of hydroxy derivatives.[15] The reaction mechanism (S_N1 vs. S_N2) will depend on the nucleophile, solvent, and reaction conditions.[16]

Dehydrochlorination

Treatment with a strong base can induce elimination reactions (dehydrochlorination), potentially leading to the formation of chlorinated acrylic acid derivatives. This reactivity is analogous to the dehydrochlorination of similar compounds.[11][17]



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Caption: Major reaction types of **2,3-Dichloropropionic acid**.

Analytical Methodologies

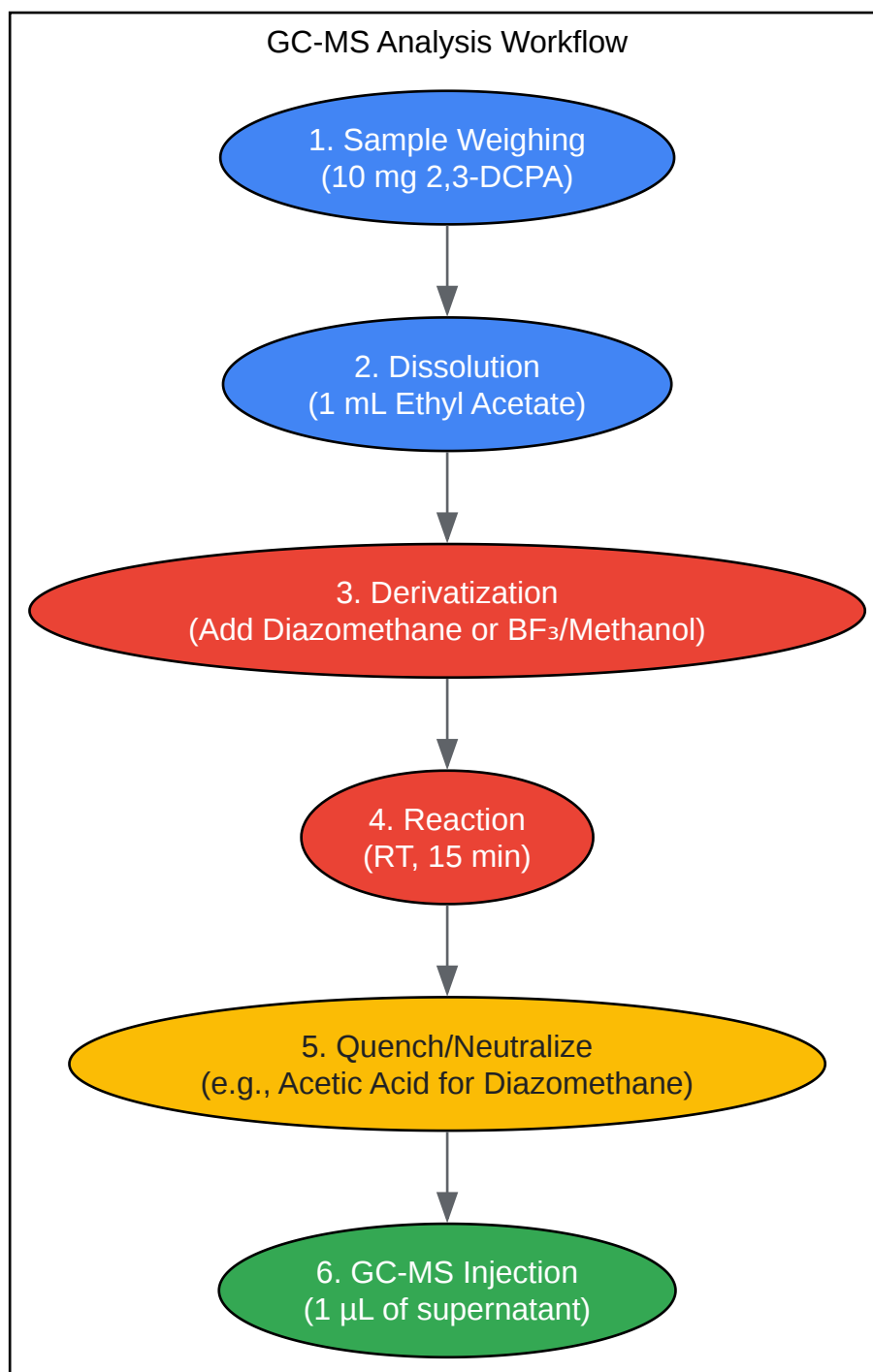
Accurate quantification and purity assessment of 2,3-DCPA require robust analytical methods. Due to its polarity and low volatility, direct analysis by gas chromatography can be challenging without derivatization.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis (Post-Derivatization)

This protocol provides a self-validating framework for the analysis of 2,3-DCPA by converting it to a more volatile ester derivative prior to injection.

Objective: To quantify 2,3-DCPA and identify related impurities by converting the acid to its methyl ester, which has superior chromatographic properties.

Workflow Visualization:



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Caption: Workflow for derivatization and GC-MS analysis.

Detailed Protocol:

- Standard/Sample Preparation: Accurately weigh ~10 mg of 2,3-DCPA into a 4 mL glass vial. Dissolve in 1 mL of a suitable solvent like ethyl acetate or MTBE.
- Derivatization (Esterification):
 - Rationale: Esterification of the carboxylic acid group drastically reduces polarity and increases volatility, preventing peak tailing and improving chromatographic resolution.[\[18\]](#)
 - Method: Add a derivatizing agent such as an ethereal solution of diazomethane dropwise until a faint yellow color persists, or use a commercially available reagent like BF_3 in methanol (10% w/w).[\[2\]](#) If using BF_3 /Methanol, add 50-100 μL and heat at 60°C for 30 minutes.
 - Validation Check: The reaction is complete when effervescence ceases (for diazomethane) or after the specified heating time. The resulting methyl 2,3-dichloropropionate is now amenable to GC analysis.
- GC-MS Instrumentation and Conditions:
 - GC Column: A mid-polarity column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness), provides excellent separation.
 - Injector: 250°C , Split mode (e.g., 20:1).
 - Carrier Gas: Helium at a constant flow of 1.0-1.2 mL/min.
 - Oven Program: Initial temperature of 80°C for 2 minutes, ramp at $10^\circ\text{C}/\text{min}$ to 220°C , hold for 5 minutes.
 - MS Detector: Electron Ionization (EI) at 70 eV. Scan range of 40-200 m/z. The mass spectrum of the methyl ester will show a characteristic molecular ion and fragmentation pattern confirming its identity.

Safety, Handling, and Storage

5.1 Hazard Identification **2,3-Dichloropropionic acid** is classified as a hazardous substance.
[\[4\]](#)

- GHS Classification: Toxic if swallowed (H301), Toxic in contact with skin (H311), and Causes severe skin burns and eye damage (H314).^[4]

5.2 Handling and Personal Protective Equipment (PPE)

- Work in a well-ventilated fume hood to avoid inhalation of dust or vapors.
- Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield.
- Avoid contact with skin, eyes, and clothing.

5.3 Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Due to its likely hygroscopic nature, storage in a desiccator or under an inert atmosphere is recommended for analytical standards to prevent water absorption.
- Keep away from incompatible materials such as strong bases and oxidizing agents.

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